

Personal protective equipment for handling 25I-NBF hydrochloride

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Compound of Interest

Compound Name: 25I-NBF hydrochloride

Cat. No.: B592884

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Essential Safety and Handling of 25I-NBF Hydrochloride

Disclaimer: No specific Safety Data Sheet (SDS) for **25I-NBF hydrochloride** was located. The following guidance is based on information for the structurally related compound 25I-NBOMe hydrochloride and general laboratory safety protocols. A thorough risk assessment should be conducted before handling this compound.

25I-NBF hydrochloride is a potent psychoactive compound and a derivative of the phenethylamine hallucinogen 2C-I.[1][2][3] It acts as a highly potent partial agonist for the 5-HT_{2A} receptor.[1][2][3] Due to its pharmacological activity, extreme caution should be exercised during handling to prevent accidental exposure. This substance is intended for forensic and research applications only and is not for human or veterinary use.[1][2]

Personal Protective Equipment (PPE)

A comprehensive assessment of potential hazards is necessary to determine the appropriate PPE for handling **25I-NBF hydrochloride**. [4] The minimum recommended PPE for laboratory work with chemical hazards includes a lab coat, protective eyewear, long pants, and closed-toe shoes. [5][6]

Recommended PPE for Handling **25I-NBF Hydrochloride**:

Body Protection	Eye and Face Protection	Hand Protection	Respiratory Protection
Lab Coat (Fire-resistant recommended when handling flammable solvents)[7]	Safety glasses with side-shields (ANSI Z87.1 compliant)[5]	Disposable nitrile gloves (double-gloving is recommended)	N95 respirator or higher, especially when handling powders or in poorly ventilated areas[7]
Chemical-resistant apron	Chemical splash goggles (when splash hazard is present)[6]	Chemical-resistant gloves (consult manufacturer's compatibility data)[8]	
Face shield (in addition to goggles for splash hazards)[5][7]			

Handling and Storage

Safe Handling Precautions:

- Ensure good ventilation and/or use a chemical fume hood to prevent the formation of aerosols.[9]
- Avoid contact with skin, eyes, and clothing.[10]
- Do not breathe dust.[10]
- Open and handle the container with care.[9]
- Keep away from ignition sources and protect against electrostatic charges.[9]

Storage Conditions:

- Store in a tightly closed container in a dry and well-ventilated place.[10]
- The compound is supplied as a crystalline solid.[2]

- Protect from moisture as it may be hygroscopic.[10]
- Store away from incompatible materials.[10]

Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration or oxygen. Seek immediate medical attention.[9]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.[10]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.[10]
Ingestion	Do not induce vomiting. Rinse mouth. Seek immediate medical attention.[10]

Spill Response Workflow:



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Caption: Workflow for responding to a chemical spill.

Disposal Plan

All waste materials should be disposed of in accordance with local, state, and federal regulations.

Disposal of Unused Material:

- Contact a licensed professional waste disposal service to dispose of this material.
- It is important to prevent the diversion of this substance into illicit markets.[11]

Disposal of Contaminated PPE and Materials:

- Remove contaminated items from their original containers.[12]
- Mix the materials with an unappealing substance such as dirt, cat litter, or used coffee grounds.[12]
- Place the mixture in a sealed, labeled container, such as a plastic bag.[12]
- Dispose of the container in the trash.[12]
- Remove all personal information from any prescription labels before recycling or disposing of empty containers.[12]

Given the nature of this compound, incineration by a licensed facility is the preferred method of destruction.[11]

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